

D149 Dye: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: D149 Dye

Cat. No.: B13855362

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For Researchers, Scientists, and Drug Development Professionals

Introduction

D149, an indoline-based organic dye, has garnered significant attention within the scientific community, primarily for its role as a high-performance sensitizer in dye-sensitized solar cells (DSSCs). This technical guide provides a detailed overview of the key chemical and physical properties of **D149 dye**, summarizing the existing body of research. While its application in photovoltaics is well-documented, this guide also addresses the current landscape of its use—or lack thereof—in biological and pharmaceutical research, a field of potential interest to drug development professionals.

Core Chemical and Physical Data

A summary of the fundamental properties of **D149 dye** is presented in the table below, providing a quick reference for researchers.

Property	Value	Reference
CAS Number	786643-20-7	[1]
Molecular Weight	741.94 g/mol	[1]
Molecular Formula	C ₄₂ H ₃₅ N ₃ O ₄ S ₃	[1]

Application in Dye-Sensitized Solar Cells (DSSCs)

The primary application of **D149 dye** lies in the field of renewable energy, specifically in DSSCs. Its molecular structure, featuring an indoline donor and a rhodanine-3-acetic acid acceptor, makes it an efficient sensitizer for wide-bandgap semiconductors like titanium dioxide (TiO₂) and zinc oxide (ZnO).^{[2][3]}

Photophysical Properties

D149 exhibits strong absorption in the visible spectrum, a crucial characteristic for a solar cell sensitizer.^[4] Upon light absorption, the dye enters an excited state, facilitating the injection of an electron into the conduction band of the semiconductor.^[2] The photophysical behavior of D149 has been extensively studied, with research focusing on its excited-state dynamics and the factors influencing its efficiency in converting light to electricity.^{[2][5]}

Biological and Pharmaceutical Applications: A Knowledge Gap

Despite the well-established role of D149 in materials science, a thorough review of the scientific literature reveals a significant gap in research pertaining to its biological activity and potential applications in drug development. Searches for its use in areas such as photodynamic therapy, bioimaging, and cytotoxicity have not yielded specific studies on the **D149 dye** itself.

While the broader class of indoline compounds has been explored for various medicinal purposes, including anticancer and antibacterial agents, this research has not been extended to D149 specifically.^{[6][7][8][9]} The potential of dyes in drug discovery and for creating fluorescent probes is an active area of research; however, D149 has not been a focus of these investigations.

Therefore, for researchers and professionals in drug development, D149 represents an unexplored chemical entity. There is currently no available data on its interaction with biological systems, its potential toxicity, or its efficacy in any therapeutic or diagnostic application.

Experimental Protocols

The experimental protocols found in the literature are exclusively related to the fabrication and characterization of dye-sensitized solar cells. These include methods for dye solution

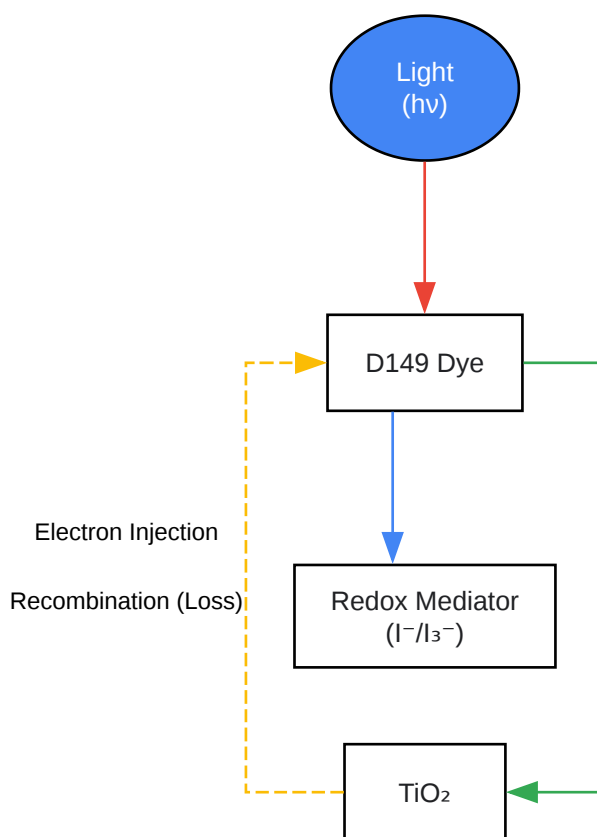
preparation, sensitization of semiconductor films, and the assembly and testing of solar cell devices.

Typical Protocol for DSSC Fabrication with **D149 Dye**:

- **Dye Solution Preparation:** **D149 dye** is typically dissolved in a solvent mixture, such as acetonitrile and tert-butanol, to a specific concentration (e.g., 0.3 mM).
- **Semiconductor Film Sensitization:** A porous semiconductor film (e.g., TiO₂) is immersed in the **D149 dye** solution and left for a designated period to allow for dye adsorption onto the semiconductor surface.
- **Cell Assembly:** The dye-sensitized semiconductor film is then assembled into a sandwich-type cell with a counter electrode and an electrolyte.
- **Characterization:** The performance of the DSSC is evaluated by measuring its current-voltage characteristics under simulated sunlight.

Signaling Pathways and Logical Relationships

Due to the lack of research on the biological activity of D149, there are no known signaling pathways or biological logical relationships to visualize. The primary process involving D149 is the electron transfer pathway in a dye-sensitized solar cell, which can be represented as follows:



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